

Navigating the Safe Disposal of 3-Bromofuran: A Procedural Guide

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Compound of Interest

Compound Name: 3-Bromofuran

Cat. No.: B129083

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For researchers, scientists, and professionals in drug development, the proper handling and disposal of chemical reagents are paramount to ensuring laboratory safety and environmental protection. **3-Bromofuran**, a versatile intermediate in organic synthesis, is classified as a highly flammable liquid and an irritant, necessitating strict adherence to disposal protocols.[1] [2] This guide provides essential, step-by-step information for the safe and compliant disposal of **3-Bromofuran**.

Immediate Safety and Handling Considerations

Before initiating any disposal procedures, it is crucial to consult the Safety Data Sheet (SDS) for **3-Bromofuran**. Key safety precautions include wearing appropriate personal protective equipment (PPE), such as eye shields, face shields, and gloves.[2] Work should be conducted in a well-ventilated area, and all sources of ignition must be eliminated due to the compound's high flammability.[3]

Quantitative Data Summary

The following table summarizes the key quantitative data for **3-Bromofuran**, essential for its proper handling and transportation for disposal.

Property	Value	Citation(s)
UN Number	UN1993	[3]
Proper Shipping Name	Flammable liquid, n.o.s. (3-Bromofuran)	[3]
Hazard Class	3 (Flammable liquids)	[2][3]
Packing Group	II	[3]
Flash Point	3 °C / 37.4 °F (closed cup)	[2][3]
Boiling Point	103 °C / 217.4 °F @ 750 mmHg	[3]
Density	1.635 g/mL at 25 °C	[2]
Storage Temperature	-20°C	[2]

Step-by-Step Disposal Protocol

The disposal of **3-Bromofuran** must be conducted in accordance with local, regional, and national hazardous waste regulations.[3] The following procedure outlines the necessary steps for its safe management and disposal.

1. Waste Identification and Segregation:

- Clearly identify the waste as "Hazardous Waste: **3-Bromofuran**."
- Do not mix **3-Bromofuran** waste with other chemical waste streams to avoid potentially dangerous reactions and to facilitate proper disposal.[4]

2. Container Selection and Labeling:

- Use a suitable, leak-proof container that is compatible with **3-Bromofuran**. The original container is often a good choice.[4][5]
- The container must be clearly labeled with "Hazardous Waste," the chemical name "**3-Bromofuran**," and any other information required by your institution's Environmental Health

and Safety (EHS) department.[4][6]

3. Accumulation and Storage:

- Store the waste container in a designated, well-ventilated, and cool hazardous waste accumulation area.[7]
- Keep the container tightly closed except when adding waste.[4][6]
- Ensure the storage area is away from heat, sparks, and open flames.[3]

4. Arrange for Professional Disposal:

- Contact your institution's EHS department or a licensed hazardous waste disposal company to arrange for pickup and disposal.
- Provide them with the necessary information, including the chemical name, quantity, and hazard classification.

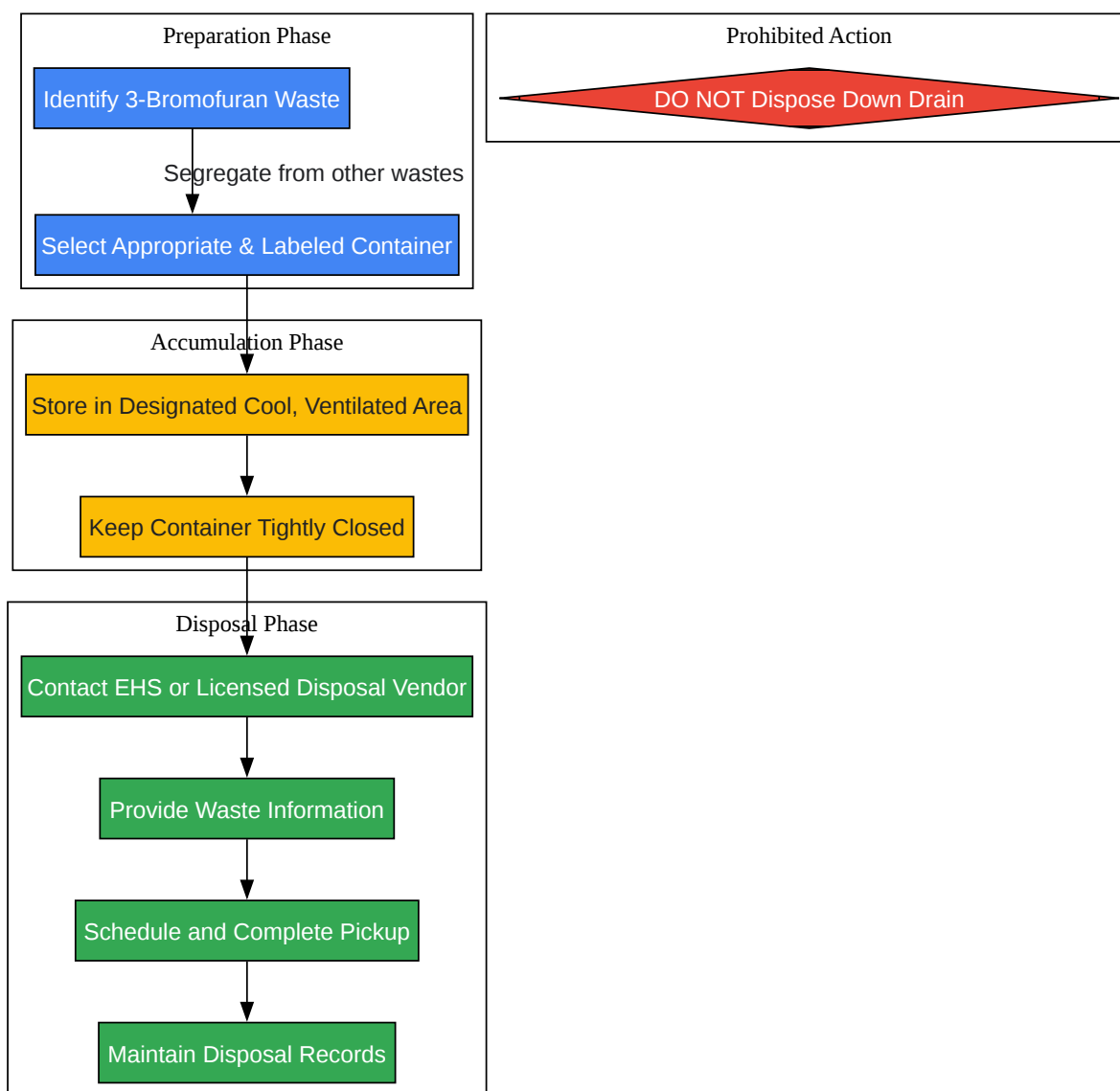
5. Documentation:

- Maintain accurate records of the amount of **3-Bromofuran** waste generated and its disposal date.

Important Note: Under no circumstances should **3-Bromofuran** be disposed of down the drain. [3] Its properties as a flammable and potentially environmentally harmful chemical prohibit this practice.

Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of **3-Bromofuran**.



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Caption: Logical workflow for the proper disposal of **3-Bromofuran**.

By adhering to these procedures, laboratory personnel can ensure the safe handling and disposal of **3-Bromofuran**, minimizing risks to themselves, their colleagues, and the environment. Always prioritize safety and consult with your institution's safety officers for specific guidance.

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References

- 1. 3-Bromofuran | C₄H₃BrO | CID 89164 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 3-Bromofuran 97 22037-28-1 [sigmaaldrich.com]
- 3. fishersci.com [fishersci.com]
- 4. engineering.purdue.edu [engineering.purdue.edu]
- 5. Hazardous Waste Disposal Guide: Research Safety - Northwestern University [researchsafety.northwestern.edu]
- 6. campussafety.lehigh.edu [campussafety.lehigh.edu]
- 7. HCl. Top 7 Expert Guidelines to Follow for Proper Chemical Waste Disposal [hcienv.com]
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